Application Note: Grignard Synthesis of 2-Hydroxy-2-phenylbutyric Acid Derivatives

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Compound of Interest	
Compound Name:	*(S)-2-Hydroxy-2-phenylbutyric acid*
CAS No.:	*24256-91-5*
Cat. No.:	*B3254657*

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Executive Summary

2-Hydroxy-2-phenylbutyric acid (also known as

-ethylmandelic acid) is a sterically hindered

-hydroxy acid (AHA) scaffold critical to the development of advanced therapeutics. Derivatives of this moiety are heavily utilized as building blocks in the synthesis of YAP/TAZ-TEAD protein-protein interaction inhibitors for oncology[1] and selective androgen receptor modulators (SARMs) for muscle wasting disorders[2]. This application note provides a comprehensive, mechanistically grounded protocol for the synthesis of 2-hydroxy-2-phenylbutyric acid via a highly chemoselective Grignard addition, followed by ester saponification.

Mechanistic Rationale & Route Selection

The synthesis of tertiary

-hydroxy acids relies on the nucleophilic addition of an organomagnesium (Grignard) reagent to an

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-keto carbonyl. While direct addition to a free

-keto acid is technically possible, it requires

equivalents of the Grignard reagent—one equivalent acts as a base to deprotonate the carboxylic acid, generating a poorly soluble magnesium carboxylate salt that often precipitates and halts the reaction.

To ensure a homogeneous reaction and maximize atom economy, the optimal strategy utilizes an

-keto ester (e.g., ethyl phenylglyoxylate)[3]. The ketone carbonyl is significantly more electrophilic than the ester carbonyl, allowing for strict chemoselectivity without the risk of double addition, provided the temperature is rigorously controlled.

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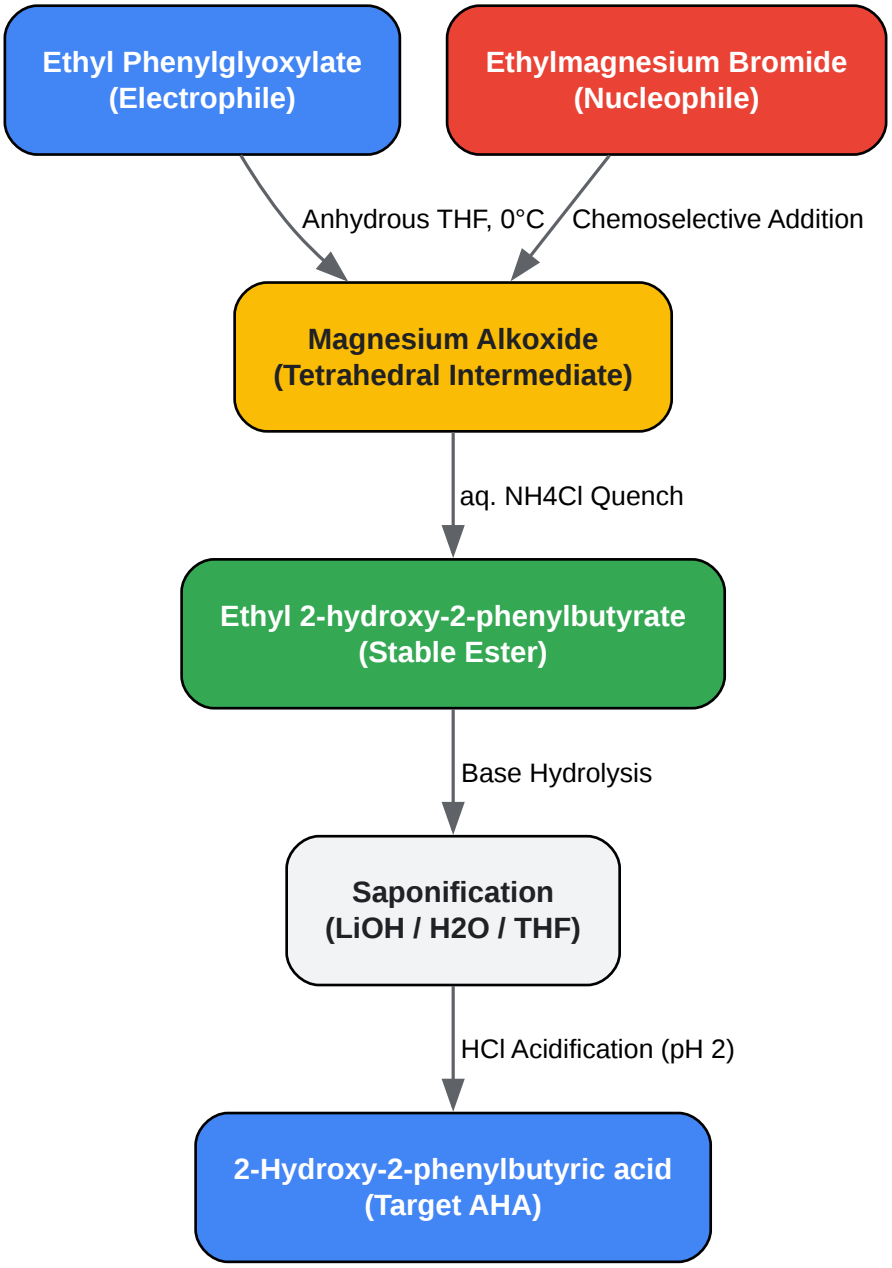

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Workflow for the Grignard synthesis of 2-hydroxy-2-phenylbutyric acid.

Retrosynthetic Causality: Why Route A over Route B?

Two primary retrosynthetic disconnections exist for this target:

- Route A: Ethyl phenylglyoxylate + Ethylmagnesium bromide.

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- Route B: Ethyl 2-oxobutyrate + Phenylmagnesium bromide.

Route A is mechanistically superior. Ethyl phenylglyoxylate lacks

-hydrogens, making base-catalyzed enolization impossible. Conversely, Route B utilizes ethyl 2-oxobutyrate, which possesses acidic

-hydrogens. Grignard reagents exhibit strong basicity; thus, reacting phenylmagnesium bromide with ethyl 2-oxobutyrate often leads to competitive deprotonation, resulting in substrate enolization, self-condensation, and significantly depressed yields[4].

Comparative Analysis of Synthetic Routes

Table 1: Precursor Comparison

Route	Electrophile	Nucleophile	Mechanistic Advantage	Mechanistic Disadvantage
A (Preferred)	Ethyl Phenylglyoxylate	Ethylmagnesium Bromide	Substrate lacks -hydrogens; enolization is impossible, ensuring high nucleophilic conversion.	EtMgBr possesses -hydrogens, posing a minor risk of ketone reduction via a cyclic transition state.
B (Suboptimal)	Ethyl 2-Oxobutyrate	Phenylmagnesium Bromide	PhMgBr lacks -hydrogens, completely eliminating reduction side-reactions.	Substrate has acidic -hydrogens; highly prone to enolization and aldol-type self-condensation.

Table 2: Reaction Conditions & Yield Optimization (Route A)

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Parameter	Optimal Condition	Causality / Rationale	Expected Yield
Solvent	Anhydrous THF	Ethers coordinate and stabilize the Grignard dimer. THF provides better solubility for the tetrahedral intermediate than diethyl ether.	>85%
Temperature	0 °C to RT	0 °C suppresses ester attack and -hydride reduction while maintaining sufficient kinetic energy for ketone addition.	80–90%
Quench	Sat. aq. NH Cl	Mildly acidic quench prevents base-catalyzed retro-aldol cleavage and avoids acid-catalyzed dehydration of the tertiary alcohol.	N/A

Validated Experimental Protocols

The following methodologies are designed as self-validating systems. Visual and analytical checkpoints are embedded within the steps to ensure the integrity of the synthesis at every stage.

Protocol 4.1: Synthesis of Ethyl 2-hydroxy-2-phenylbutyrate

Reagents:

- Ethyl phenylglyoxylate (1.0 eq, 10.0 mmol, 1.78 g)
- Ethylmagnesium bromide (1.1 eq, 11.0 mmol, 3.67 mL of a 3.0 M solution in THF)
- Anhydrous Tetrahydrofuran (THF) (50 mL)

Step-by-Step Methodology:

- Preparation: Flame-dry a 100 mL two-neck round-bottom flask equipped with a magnetic stir bar and a rubber septum. Purge the system with Argon for 10 minutes.
- Solvation: Dissolve ethyl phenylglyoxylate (1.78 g) in 50 mL of anhydrous THF.
- Thermal Control: Submerge the flask in an ice-water bath and allow the internal temperature to equilibrate to 0 °C for 15 minutes. Causality: Strict adherence to 0 °C prevents the Grignard reagent from attacking the less electrophilic ester moiety.
- Nucleophilic Addition: Using a syringe pump, add the ethylmagnesium bromide solution dropwise over 20 minutes.
  - Self-Validation Checkpoint: A slight color change (often pale yellow to deeper yellow/orange) indicates the formation of the magnesium alkoxide complex.
- Maturation: Stir the reaction mixture at 0 °C for 1 hour, then remove the ice bath and allow it to warm to room temperature for an additional 1 hour.
  - Self-Validation Checkpoint: Perform TLC (Hexanes:EtOAc 4:1). The UV-active starting material (

) should be completely consumed, replaced by a new UV-active spot (

) that stains positively with

    (indicating the hydroxyl group).
- Quenching: Cool the flask back to 0 °C. Slowly add 20 mL of saturated aqueous NH

  Cl dropwise. Causality: Vigorous bubbling will occur as unreacted Grignard is neutralized. NH

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Cl is chosen over HCl to prevent the acid-catalyzed dehydration of the newly formed tertiary alcohol.

- Workup: Transfer the mixture to a separatory funnel. Extract the aqueous layer with Ethyl Acetate (

  mL). Wash the combined organic layers with brine (30 mL), dry over anhydrous Na

  SO

  , filter, and concentrate under reduced pressure to yield the crude ester as a pale oil.

Protocol 4.2: Saponification to 2-Hydroxy-2-phenylbutyric acid

Reagents:

- Crude Ethyl 2-hydroxy-2-phenylbutyrate (approx. 10.0 mmol)
- Lithium Hydroxide Monohydrate (LiOH·H

  O) (2.5 eq, 25.0 mmol, 1.05 g)
- Solvent Mixture: THF / Methanol / Water (3:1:1 v/v/v, 50 mL)

Step-by-Step Methodology:

- Solvation: Dissolve the crude ester in 30 mL of THF and 10 mL of Methanol in a round-bottom flask.
- Hydrolysis: Dissolve LiOH·H

  O (1.05 g) in 10 mL of deionized water. Add this aqueous base to the organic solution.

  - Self-Validation Checkpoint: The mixture will initially be slightly cloudy/biphasic. As the ester hydrolyzes into the highly water-soluble lithium carboxylate salt over 2–4 hours at room temperature, the solution will become completely homogeneous.

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- Solvent Removal: Once TLC confirms the disappearance of the ester, concentrate the mixture under reduced pressure to remove the THF and Methanol. Causality: Removing organic solvents prevents the target acid from partitioning into the organic phase during the subsequent extraction.

- Acidification: Dilute the remaining aqueous layer with 20 mL of water. Cool to 0 °C. Slowly add 1M HCl dropwise until the pH reaches 2.0 (verify with pH paper).

  - Self-Validation Checkpoint: Upon reaching acidic pH, the free 2-hydroxy-2-phenylbutyric acid will precipitate as a white solid or form a distinct cloudy oil, validating the protonation of the carboxylate.

- Isolation: Extract the acidic aqueous layer with Ethyl Acetate (

  mL). Wash the combined organics with brine, dry over Na

  SO

  , and concentrate in vacuo to afford the pure 2-hydroxy-2-phenylbutyric acid as a white crystalline solid.

Analytical Characterization Expectations

To verify the final synthesized compound, compare the isolated material against the following expected spectral parameters:

- H NMR (400 MHz, CDCl

  ):

  7.60–7.53 (m, 2H, Ar-H), 7.40–7.28 (m, 3H, Ar-H), 2.25 (dq,

  Hz, 1H, -CH

  CH

  ), 2.05 (dq,

  Hz, 1H, -CH

  CH

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), 0.95 (t,

Hz, 3H, -CH

CH

).

- IR (ATR, cm

  ): 3400 (broad, O-H stretch), 2975 (C-H stretch), 1710 (strong, C=O stretch of carboxylic acid).

References

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